Application Note: Disodium (ethoxyoxydophosphanyl)formate in Viral Replication Inhibition

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Compound of Interest

Compound Name:	*Disodium (ethoxyoxydophosphanyl)formate*
CAS No.:	*55920-24-6*
Cat. No.:	*B1338750*

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Executive Summary

Disodium (ethoxyoxydophosphanyl)formate (CAS: 55920-24-6), widely recognized as Foscarnet Impurity B or the monoethyl ester of phosphonoformic acid, represents a critical structural analog in the study of viral DNA polymerase inhibitors. While primarily monitored as a regulated impurity in Foscarnet (Phosphonoformic Acid, PFA) manufacturing, this compound serves as a vital model for prodrug design.

Unlike the parent compound Foscarnet, which is strictly hydrophilic and suffers from poor oral bioavailability, the ethyl ester modification alters membrane permeability. This application note details the protocols for evaluating the compound's dual role: as a biologically active prodrug requiring metabolic activation and as a pharmacopeial impurity affecting therapeutic consistency.

Mechanism of Action & Scientific Rationale

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The Prodrug Hypothesis

Foscarnet functions by mimicking pyrophosphate (

), selectively blocking the pyrophosphate-binding site on viral DNA polymerases (HSV-1, CMV, HIV-1 RT). However, its high charge density at physiological pH limits passive diffusion across cell membranes.

Disodium (ethoxyoxydophosphanyl)formate contains an ethyl ester group on the phosphonate moiety.

- Direct Activity: In cell-free enzyme assays, this ester is inactive because the ethyl group sterically hinders binding to the

  site.
- Intracellular Activity: In cell-based assays, the compound acts as a prodrug. It enters the cell (potentially with higher efficiency than PFA) and is hydrolyzed by intracellular esterases to release the active Foscarnet species.

Signaling & Activation Pathway



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Caption: Figure 1. The metabolic activation pathway of **Disodium (ethoxyoxydophosphanyl)formate**. The compound is biologically inert until intracellular hydrolysis regenerates the active Foscarnet anion.

Experimental Protocols

Protocol A: Comparative Viral Plaque Reduction Assay

Objective: To determine the

of the ethyl ester against HSV-1 or CMV relative to Foscarnet, confirming intracellular activation.

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Materials:

- Cell Line: Vero cells (for HSV-1) or MRC-5 fibroblasts (for CMV).
- Virus: HSV-1 (Strain KOS) or CMV (Strain AD169).
- Test Compounds:
  - **Disodium (ethoxyoxydophosphanyl)formate** (Reference Standard Grade).[1]
  - Foscarnet Sodium (Positive Control).
- Media: DMEM supplemented with 2% Fetal Bovine Serum (FBS).

Workflow:

- Seeding: Plate cells in 24-well plates (

  cells/well) and incubate overnight to reach 90% confluency.
- Infection: Aspirate media. Infect monolayers with virus at a Multiplicity of Infection (MOI) of 0.01 PFU/cell. Adsorb for 1 hour at 37°C.
- Treatment: Remove inoculum. Overlay with semi-solid medium (1% Methylcellulose/DMEM) containing serial dilutions of the test compound (Range: 0.1

  M to 1000

  M).
  - Critical Control: Include a "Mock Infected" control and a "Vehicle Only" control.
- Incubation: Incubate for 48-72 hours (HSV-1) or 7-10 days (CMV) until plaques are visible in controls.
- Fixation & Staining: Fix cells with 10% Formalin (30 min). Stain with 0.1% Crystal Violet.
- Quantification: Count plaques using a stereomicroscope. Calculate % inhibition relative to the untreated viral control.

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Data Analysis: Plot Log[Concentration] vs. % Inhibition. Use non-linear regression (4-parameter logistic) to derive

.

Compound	Expected IC50 (HSV-1)	Mechanism Note
Foscarnet (PFA)	10 - 50 M	Direct Polymerase Inhibitor
Ethyl-PFA (Topic)	20 - 100 M*	Prodrug (Activity depends on esterase efficiency)

*Note: The IC50 of the ester may be higher than the parent drug in vitro due to incomplete hydrolysis kinetics in cell culture.

Protocol B: Cell-Free Polymerase Inhibition (Mechanism Validation)

Objective: To prove the ester is a prodrug by demonstrating its lack of activity on the isolated enzyme. This is a self-validating step to distinguish direct inhibitors from prodrugs.

Workflow:

- System: Recombinant HSV-1 DNA Polymerase Assay Kit (commercially available).
- Reaction Mix: Template/Primer (Poly dA-oligo dT),

  -dTTP, and Test Compound in reaction buffer.
- Execution:
  - Treat enzyme with Foscarnet (0.1 - 100

    M).
  - Treat enzyme with **Disodium (ethoxyoxydophosphanyl)formate** (0.1 - 100

M).

- Readout: Measure incorporation of radiolabeled nucleotide via scintillation counting.

Expected Result:

- Foscarnet: Dose-dependent reduction in CPM (Counts Per Minute).
- Ethyl-PFA: No significant reduction in CPM (similar to vehicle control).
- Validation: If the Ethyl-PFA inhibits the enzyme directly, the sample likely contains hydrolyzed Foscarnet impurity.

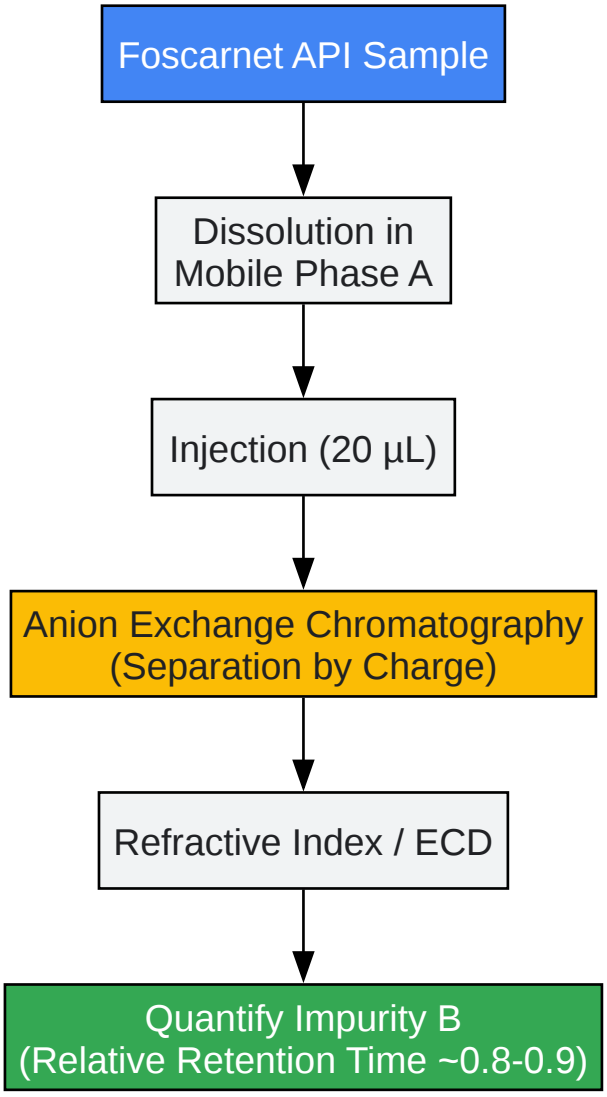
Protocol C: Analytical Impurity Profiling (HPLC)

Objective: To quantify **Disodium (ethoxyoxydophosphanyl)formate** in Foscarnet API batches, ensuring it does not exceed pharmacopeial limits (typically <0.2%).

Method Parameters (Based on EP/USP):

- Column: Anion exchange column (e.g., PRP-X100 or equivalent).
- Mobile Phase A: Acetate buffer pH 4.5.
- Mobile Phase B: Phosphate buffer pH 4.5 with high ionic strength.
- Detection: Refractive Index (RI) or Electrochemical Detection (ECD) (Note: PFA lacks a strong UV chromophore).
- Gradient: Isocratic or shallow gradient to separate the mono-ester (Impurity B) from the tri-sodium salt (PFA).

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Caption: Figure 2.[2][3] Analytical workflow for isolating Impurity B from Foscarnet API.

Key Findings & Troubleshooting

Interpreting "Inactive" Results

If **Disodium (ethoxyoxydophosphanyl)formate** shows poor antiviral activity in Protocol A, do not assume the compound is degraded.

- Cause: Low expression of specific esterases (e.g., carboxylesterases) in the chosen cell line (Vero vs. HeLa).

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- Solution: Verify hydrolysis by incubating the compound with pig liver esterase (PLE) in vitro and analyzing the breakdown products via HPLC.

Stability Concerns

The P-O-C bond is susceptible to hydrolysis in aqueous solution, especially at low pH.

- Storage: Store lyophilized powder at -20°C.
- Solution: Prepare fresh in neutral buffer (pH 7.0 - 7.4) immediately before use. Do not store dissolved stock solutions for >24 hours.

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